

# An In-depth Technical Guide to Triethyl Phosphite

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## Compound of Interest

Compound Name: Triethyl phosphite

Cat. No.: B045536

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This guide provides a comprehensive overview of the fundamental chemical properties of **triethyl phosphite**, a versatile reagent and ligand in organic and organometallic chemistry. The information is tailored for researchers, scientists, and professionals in drug development who require precise data on this compound.

## Core Chemical Identifiers and Properties

**Triethyl phosphite** is an organophosphorus compound with the chemical formula  $\text{P}(\text{OCH}_2\text{CH}_3)_3$ , often abbreviated as  $\text{P}(\text{OEt})_3$ .<sup>[1][2]</sup> It is a colorless liquid with a characteristically strong, foul odor.<sup>[1][3][4]</sup> The molecule features a pyramidal phosphorus(III) center bonded to three ethoxide groups.<sup>[1][2]</sup>

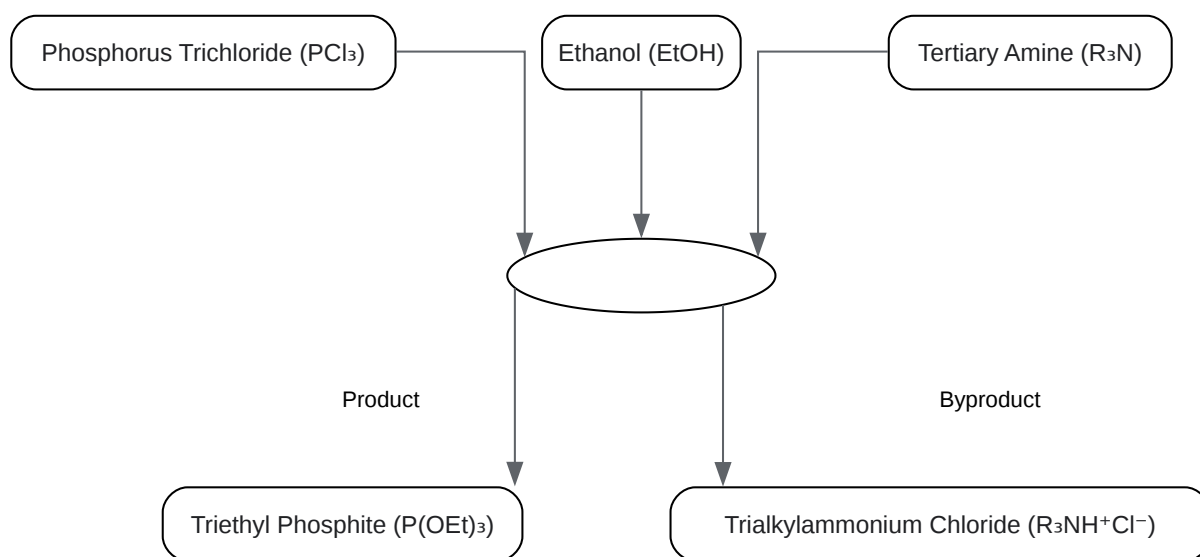
Below is a summary of its key quantitative data:

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>15</sub> O <sub>3</sub> P
Molecular Weight	166.16 g/mol [1][4]
Density	0.969 g/mL at 25 °C[2][3]
Boiling Point	156 °C (313 °F; 429 K)[2]
Melting Point	-112 °C[4][5]
Flash Point	130 °F[1][4]
CAS Registry Number	122-52-1[6]

## Synthesis of Triethyl Phosphite

The industrial preparation of **triethyl phosphite** involves the reaction of phosphorus trichloride (PCl<sub>3</sub>) with ethanol (EtOH) in the presence of a base, typically a tertiary amine (R<sub>3</sub>N), to neutralize the hydrochloric acid byproduct.

A generalized workflow for this synthesis is depicted below:



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A simplified workflow for the synthesis of **triethyl phosphite**.

Experimental Protocol for Synthesis:

A general laboratory-scale procedure for the synthesis of **triethyl phosphite** is as follows:

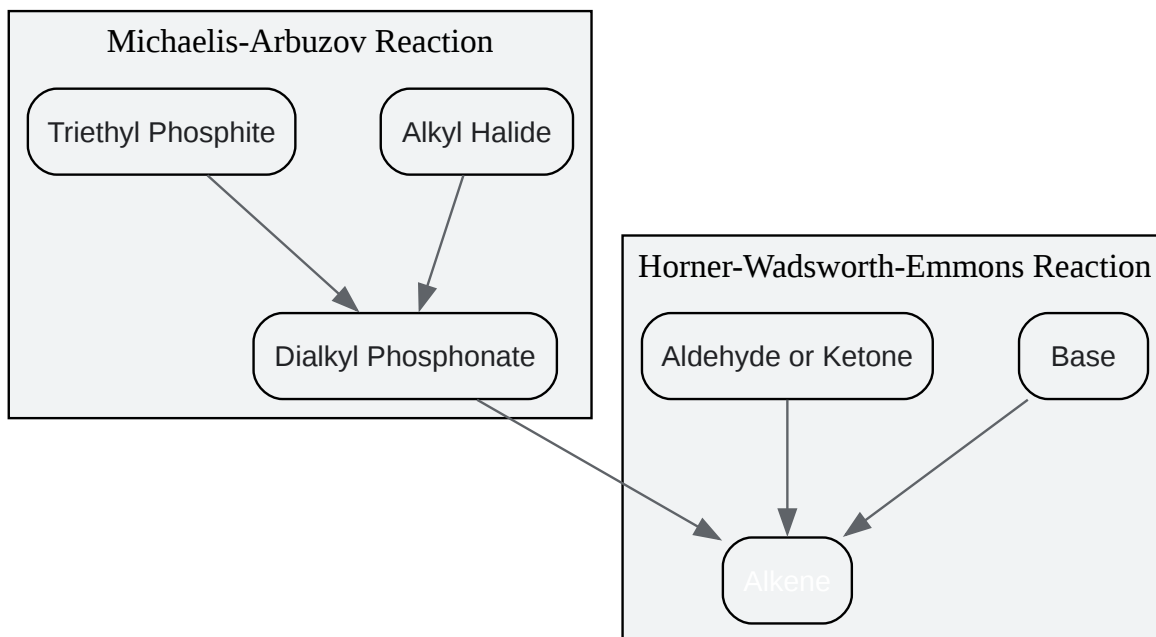
- A reaction flask equipped with a stirrer, dropping funnel, and a condenser is charged with ethanol and a tertiary amine (e.g., triethylamine).
- The flask is cooled in an ice bath to maintain a low temperature.
- Phosphorus trichloride is added dropwise from the dropping funnel with vigorous stirring. The rate of addition is controlled to keep the reaction temperature below a specified limit.
- After the addition is complete, the reaction mixture is stirred for a period to ensure the reaction goes to completion.
- The solid trialkylammonium chloride byproduct is removed by filtration.
- The filtrate, containing the crude **triethyl phosphite**, is then purified by fractional distillation under reduced pressure to yield the final product.

## Chemical Reactivity and Applications

**Triethyl phosphite** is a versatile reagent in organic synthesis, primarily utilized for its nucleophilic and reducing properties.

**Michaelis-Arbuzov Reaction:** A key application of **triethyl phosphite** is in the Michaelis-Arbuzov reaction, where it reacts with alkyl halides to form phosphonates. These phosphonates are crucial intermediates in the Horner-Wadsworth-Emmons reaction, a widely used method for the synthesis of alkenes.

The logical flow of this reaction sequence can be visualized as follows:



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#### Reaction sequence involving **triethyl phosphite**.

Use as a Ligand: In the field of organometallic chemistry, **triethyl phosphite** serves as a soft ligand.[1][2] It forms stable complexes with metals in low oxidation states, and these complexes are often used as catalysts in various chemical transformations.[2] Examples of such complexes include  $\text{FeH}_2(\text{P}(\text{OEt})_3)_4$  and  $\text{Ni}(\text{P}(\text{OEt})_3)_4$ . [2]

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## References

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